Application Notes and Protocols for Fdl169 in Organoid Models of Cystic Fibrosis

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Compound of Interest		
Compound Name:	*Fdl169*	
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For Researchers, Scientists, and Drug Development Professionals

Introduction

Cystic Fibrosis (CF) is a life-shortening autosomal recessive disorder caused by mutations in the Cystic Fibrosis Transmembrane Conductance Regulator (CFTR) gene. The most common mutation, F508del, leads to the misfolding and premature degradation of the CFTR protein, resulting in reduced chloride ion transport at the epithelial cell surface. **Fdl169** is an investigational small molecule CFTR corrector developed by Flatley Discovery Lab.[1] It is designed to rescue the trafficking and function of the F508del-CFTR protein by promoting its proper folding, thereby increasing its density at the cell membrane.[2]

Patient-derived intestinal organoids have emerged as a powerful preclinical model for studying CFTR function and evaluating the efficacy of CFTR modulators. These three-dimensional structures recapitulate the in vivo physiology of the intestinal epithelium and allow for personalized medicine approaches. The forskolin-induced swelling (FIS) assay is a robust method to quantify CFTR function in these organoids.

These application notes provide a comprehensive overview and detailed protocols for the utilization of **Fdl169** in cystic fibrosis organoid models.

Mechanism of Action of **Fdl169**

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Fdl169 acts as a CFTR corrector, specifically targeting the F508del mutation. This mutation results in the misfolding of the CFTR protein within the endoplasmic reticulum (ER), leading to its recognition by the cellular quality control machinery and subsequent degradation by the proteasome. Consequently, very little to no functional CFTR protein reaches the cell surface.

Fdl169 is designed to bind to the nascent F508del-CFTR protein during its synthesis and folding process. This binding is believed to stabilize the protein, facilitating its proper conformational maturation and allowing it to bypass the ER quality control. The corrected F508del-CFTR can then be trafficked to the plasma membrane, where it can function as a chloride channel. For optimal function, a corrector like **Fdl169** is often used in combination with a potentiator, a molecule that increases the channel opening probability of the CFTR protein at the cell surface.

Data Presentation

Note: Specific preclinical data for **Fdl169** in organoid models is not publicly available. The following tables present representative quantitative data for the well-characterized CFTR corrector, Lumacaftor (VX-809), to illustrate the expected outcomes of the described protocols.

Table 1: Representative Efficacy of a CFTR Corrector (Lumacaftor/VX-809) in F508del/F508del Human Bronchial Epithelial (HBE) Cells

Treatment Condition	CFTR Protein Maturation (Band C/B Ratio)	Forskolin-Stimulated Chloride Current (μA/cm²)
Vehicle (DMSO)	0.15 ± 0.05	1.2 ± 0.3
Lumacaftor (3 μM)	0.45 ± 0.08	4.5 ± 0.7

Data are presented as mean ± SEM and are representative of typical results obtained in primary HBE cells homozygous for the F508del mutation.[3]

Table 2: Representative Forskolin-Induced Swelling (FIS) in F508del/F508del Patient-Derived Intestinal Organoids

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Treatment Condition	Area Under the Curve (AUC) of Organoid Swelling
Vehicle (DMSO)	150 ± 50
Lumacaftor (3 µM)	800 ± 120
Lumacaftor (3 µM) + Ivacaftor (3 µM)	2500 ± 300

AUC is a quantitative measure of organoid swelling over time. Data are presented as mean ± SEM and are representative of typical results.[4]

Experimental Protocols

Protocol 1: Culture of Human Intestinal Organoids from Cryopreserved Stocks

This protocol describes the procedure for thawing and culturing patient-derived intestinal organoids for use in CFTR modulator testing.

Materials:

- Cryopreserved human intestinal organoids (F508del/F508del)
- Basement Membrane Matrix (e.g., Matrigel®)
- Complete IntestiCult™ Organoid Growth Medium (or equivalent)
- Advanced DMEM/F-12
- Gentle Cell Dissociation Reagent
- 15 mL conical tubes
- 24-well tissue culture plates
- Incubator (37°C, 5% CO_2)

Procedure:

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- Pre-warm a 24-well plate and the complete organoid growth medium in a 37°C water bath.
- Rapidly thaw a vial of cryopreserved organoids in the 37°C water bath.
- Transfer the organoid suspension to a 15 mL conical tube containing 10 mL of cold Advanced DMEM/F-12.
- Centrifuge at 300 x g for 5 minutes at 4°C.
- Aspirate the supernatant, leaving the organoid pellet.
- Resuspend the pellet in an appropriate volume of Basement Membrane Matrix on ice.
- Dispense 50 µL domes of the organoid-matrix mixture into the center of the pre-warmed 24-well plate wells.
- Polymerize the domes by incubating the plate at 37°C for 10-15 minutes.
- Carefully add 500 µL of complete organoid growth medium to each well.
- Culture the organoids at 37°C and 5% CO_2, changing the medium every 2-3 days.
- Passage the organoids every 7-10 days.

Protocol 2: Forskolin-Induced Swelling (FIS) Assay to Evaluate **Fdl169** Efficacy

This protocol details the FIS assay to quantify the functional rescue of F508del-CFTR in intestinal organoids following treatment with **Fdl169**.

Materials:

- Mature intestinal organoids in 24-well plates (from Protocol 1)
- **Fdl169** (and a potentiator, e.g., FDL176 or Ivacaftor, if applicable)
- Forskolin

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- Calcein AM dye
- Assay medium (e.g., phenol red-free DMEM/F-12)
- 96-well black, clear-bottom tissue culture plates
- Automated imaging platform or confocal microscope with live-cell imaging capabilities

Procedure:

- Organoid Seeding:
  - Mechanically dissociate mature organoids into small fragments.
  - Seed approximately 50-100 organoid fragments per 10 µL dome of Basement Membrane Matrix in a 96-well plate.
  - After polymerization, add 100 µL of complete organoid growth medium.
  - Culture for 24-48 hours to allow for recovery.
- Corrector Treatment:
  - Prepare a working solution of **Fdl169** in the assay medium.
  - Aspirate the culture medium from the wells and replace it with 100 µL of the **Fdl169**-containing medium. Include a vehicle control (e.g., 0.1% DMSO).
  - Incubate for 18-24 hours at 37°C and 5% CO_2.
- Forskolin Stimulation and Imaging:
  - Prepare a stimulation cocktail containing forskolin (final concentration of 5 µM) and a potentiator (if used) in the assay medium.
  - Stain the organoids with Calcein AM (a live-cell dye) for 30-60 minutes before imaging.
  - Just prior to imaging, replace the **Fdl169**-containing medium with the forskolin stimulation cocktail.

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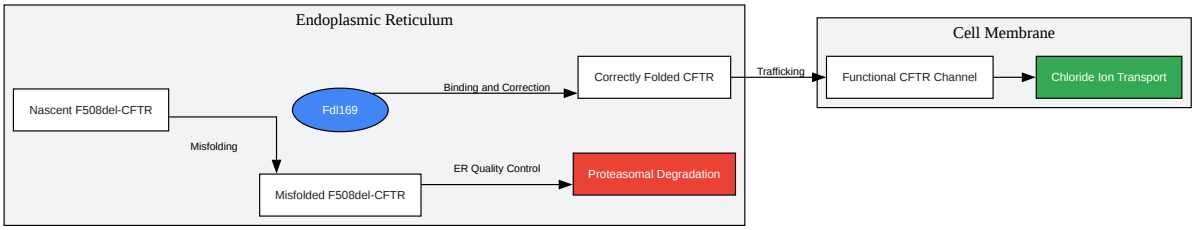
- Place the 96-well plate in the pre-warmed (37°C) automated imaging system.
- Acquire brightfield or fluorescent images of the organoids every 15-30 minutes for a total of 120 minutes.

- Data Analysis:
  - Use image analysis software to measure the total cross-sectional area of the organoids in each well at each time point.
  - Normalize the area at each time point to the area at time zero (before forskolin addition) to calculate the percentage of swelling.
  - Calculate the Area Under the Curve (AUC) for each condition to quantify the total swelling response.

Visualizations



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Caption: Mechanism of action of **Fdl169** as a CFTR corrector.

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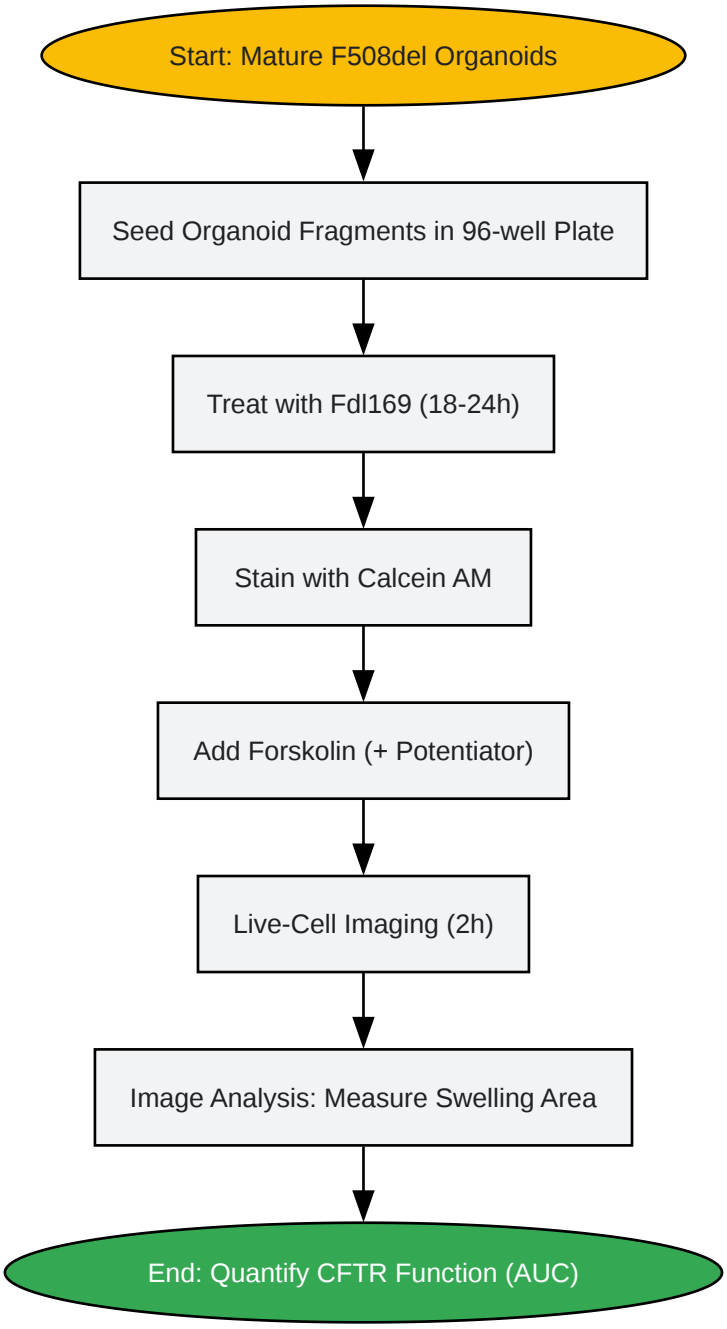

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Caption: Experimental workflow for the forskolin-induced swelling (FIS) assay.

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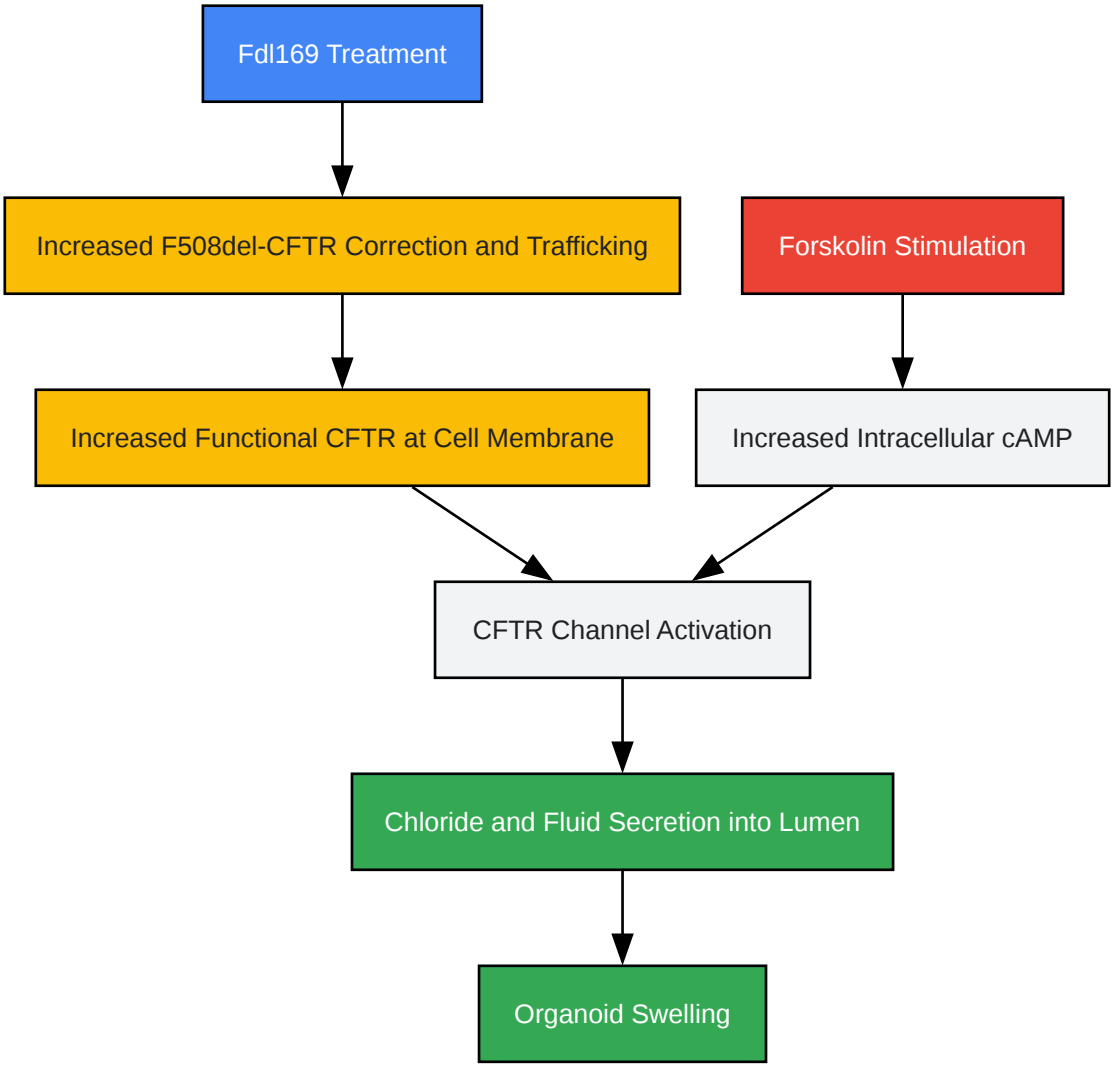

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Caption: Logical relationship of **Fdl169** action and the FIS assay outcome.

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